

Diammonium Propylenebis(dithiocarbamate): A Comprehensive Technical Guide for Researchers

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Compound of Interest

Compound Name:	<i>Diammonium propylenebis(dithiocarbamate)</i>
CAS No.:	84332-87-6
Cat. No.:	B12673028

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An in-depth exploration of the chemical identity, properties, synthesis, and potential applications of **Diammonium Propylenebis(dithiocarbamate)** for professionals in research and drug development.

Introduction

Diammonium propylenebis(dithiocarbamate), a member of the dithiocarbamate class of organosulfur compounds, represents a molecule of interest for a variety of scientific applications. While its close analog, the polymeric zinc salt known as Propineb, is widely recognized as a broad-spectrum fungicide in agriculture, the diammonium salt possesses distinct chemical characteristics that warrant a focused technical examination.^{[1][2]} This guide provides a comprehensive overview of **Diammonium propylenebis(dithiocarbamate)**, including its chemical identifiers, physicochemical properties, synthesis, potential mechanisms of action, and relevant experimental protocols, to support its exploration in research and development.

Dithiocarbamates are characterized by their ability to chelate metals and interact with sulfhydryl groups in enzymes, a property that underpins their biological activity.[3] This guide will delve into the specifics of the propylenebis(dithiocarbamate) structure and the influence of the diammonium counter-ions on its properties and potential applications beyond agriculture, particularly in the realms of chemical synthesis and biological screening.

Part 1: Chemical Identity and Physicochemical Properties

A precise understanding of a compound's identity and properties is fundamental to its application in a research setting. This section provides the key identifiers and a summary of the known and predicted physicochemical characteristics of **Diammonium propylenebis(dithiocarbamate)**.

Chemical Identifiers

Accurate identification is crucial for sourcing, safety, and regulatory compliance. The primary identifiers for **Diammonium propylenebis(dithiocarbamate)** are summarized in the table below.

Identifier	Value
CAS Number	84332-87-6
Chemical Name	Carbamodithioic acid, (1-methyl-1,2-ethanediyl)bis-, diammonium salt
EINECS Number	282-716-5
Molecular Formula	C ₅ H ₁₆ N ₄ S ₄

Physicochemical Properties

Detailed experimental data on the physicochemical properties of **Diammonium propylenebis(dithiocarbamate)** is not extensively available in public literature. However, based on the general properties of dithiocarbamate salts and related compounds, the following characteristics can be inferred. It is important to note that these should be confirmed by experimental analysis for any critical application.

Property	Predicted/Inferred Value
Appearance	Likely a crystalline solid
Solubility	Expected to be soluble in water due to the ammonium salts.
Stability	Dithiocarbamates can be unstable and may decompose upon exposure to heat, light, and acidic conditions.[4]

Part 2: Synthesis and Mechanism of Action

Synthesis of Diammonium

Propylenebis(dithiocarbamate)

The synthesis of dithiocarbamates is a well-established chemical transformation. The general principle involves the reaction of a primary or secondary amine with carbon disulfide in an alkaline environment.[3][5] For **Diammonium propylenebis(dithiocarbamate)**, the synthesis would proceed via the reaction of 1,2-diaminopropane with carbon disulfide, followed by neutralization with ammonia or an ammonium salt.

A generalized, two-step synthesis protocol is outlined below:

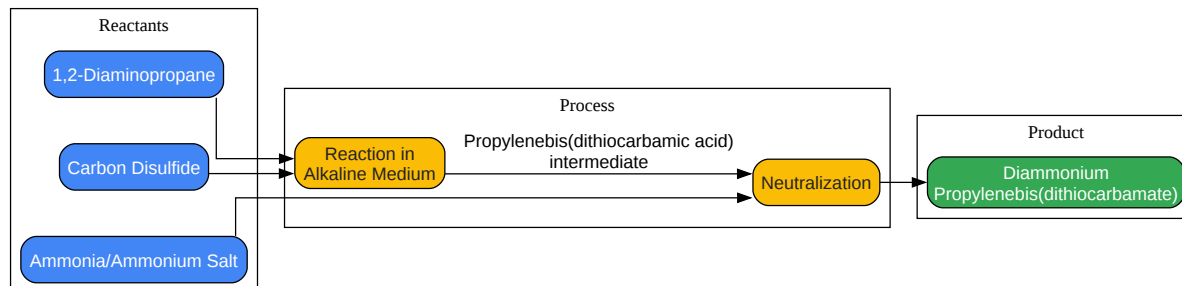
Step 1: Formation of the Propylenebis(dithiocarbamic acid) intermediate

- Dissolve 1,2-diaminopropane in a suitable solvent, such as ethanol or water.
- Cool the solution in an ice bath.
- Slowly add carbon disulfide to the cooled amine solution with constant stirring. An exothermic reaction is expected.
- Maintain the reaction at a low temperature to control the reaction rate and minimize side product formation.
- After the addition is complete, allow the reaction to stir for a specified period to ensure complete conversion to propylenebis(dithiocarbamic acid).

Step 2: Formation of the Diammonium Salt

- To the solution containing the propylenebis(dithiocarbamic acid), slowly add a solution of ammonia or an appropriate ammonium salt (e.g., ammonium hydroxide) while monitoring the pH.
- Continue the addition until the solution is neutralized or slightly basic, leading to the formation of the diammonium salt.
- The product may precipitate out of the solution or can be isolated by solvent evaporation.
- The resulting solid can be purified by recrystallization from a suitable solvent system.

Diagram of the Synthesis Workflow



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Caption: Generalized workflow for the synthesis of **Diammonium propylenebis(dithiocarbamate)**.

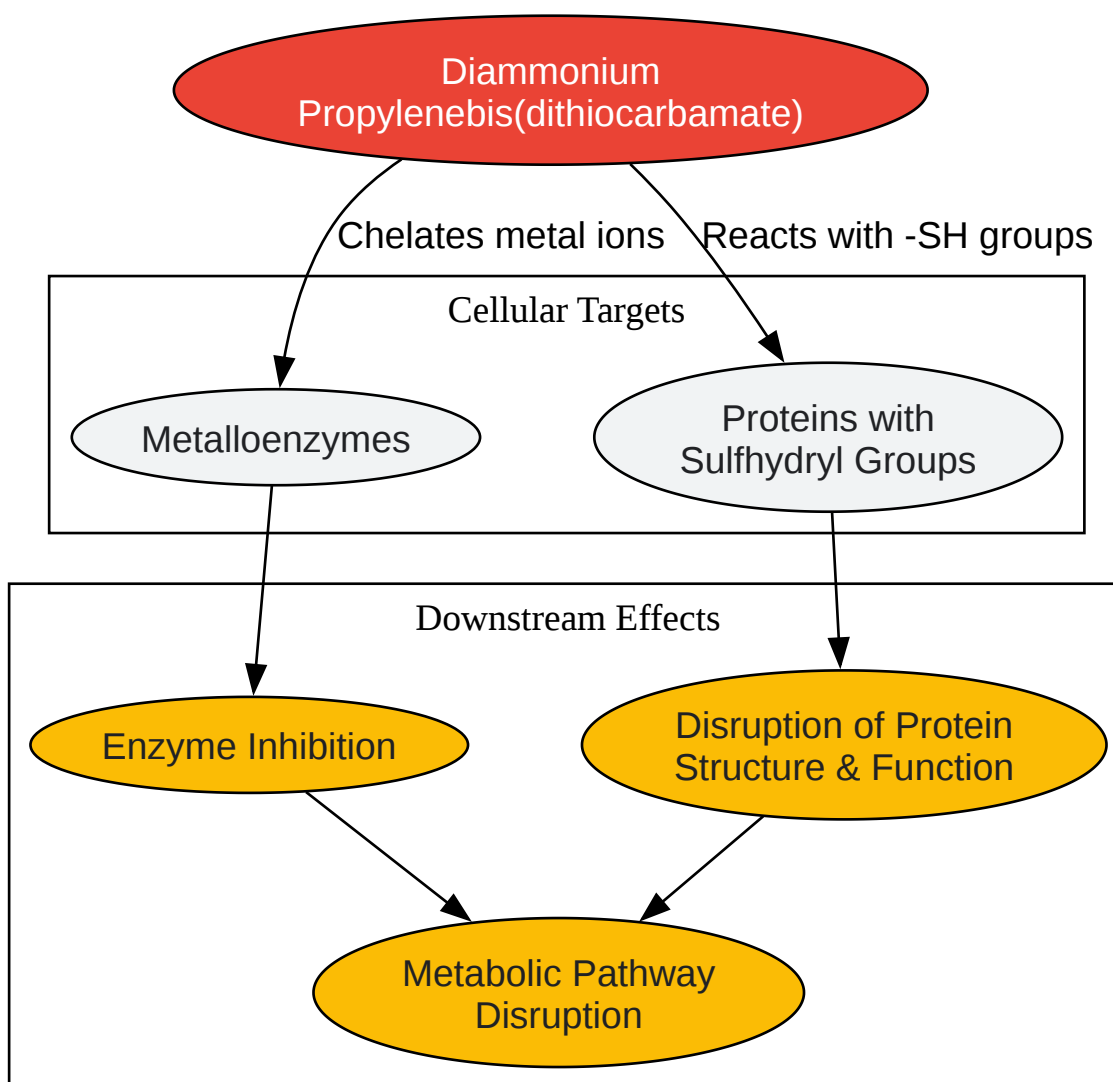
Mechanism of Action

The biological and chemical activity of dithiocarbamates is primarily attributed to their ability to act as potent metal chelators and their reactivity towards sulfhydryl groups.[3] While the specific mechanisms of **Diammonium propylenebis(dithiocarbamate)** are not extensively studied, the general mode of action for this class of compounds provides a strong basis for understanding its potential biological effects.

Inhibition of Metalloenzymes: The dithiocarbamate moiety can chelate essential metal ions (e.g., zinc, copper, iron) that serve as cofactors for a wide range of enzymes. By sequestering these metal ions, the compound can disrupt critical metabolic pathways.

Interaction with Sulfhydryl Groups: The sulfur atoms in the dithiocarbamate structure can react with the sulfhydryl (-SH) groups of cysteine residues in proteins. This can lead to the inactivation of enzymes and disruption of protein structure and function.

Diagram of the Proposed Mechanism of Action



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Caption: Proposed mechanism of action for **Diammonium propylenebis(dithiocarbamate)**.

Part 3: Applications in a Research Context

While the primary commercial application of propylenebis(dithiocarbamates) is in agriculture, the unique properties of the diammonium salt open up possibilities for its use in various research and development settings.

Potential Research Applications

- **Chelating Agent:** Due to its strong metal-binding capacity, it can be investigated as a chelating agent in biological systems or for the removal of heavy metals from solutions.[5]

- **Enzyme Inhibition Studies:** The compound can serve as a tool for studying the role of metalloenzymes in various biological processes.
- **Precursor for Synthesis:** **Diammonium propylenebis(dithiocarbamate)** can be used as a starting material for the synthesis of other dithiocarbamate derivatives, including metal complexes with potential catalytic or therapeutic properties.
- **Antimicrobial Research:** Given the known fungicidal properties of related compounds, this water-soluble salt could be screened for activity against a broader range of microorganisms.

Part 4: Experimental Protocols and Safety

Analytical Methods

The analysis of dithiocarbamates often presents challenges due to their instability. Common analytical approaches for propylenebis(dithiocarbamates) involve their conversion to more stable and readily detectable compounds.

Gas Chromatography-Mass Spectrometry (GC-MS): A widely used method involves the acid hydrolysis of the dithiocarbamate to carbon disulfide (CS_2), which is then extracted and analyzed by GC-MS.^[6]

Liquid Chromatography-Tandem Mass Spectrometry (LC-MS/MS): A more specific approach involves the analysis of propylenediamine, another degradation product of propineb, by LC-MS/MS. This method allows for the specific quantification of propylenebis(dithiocarbamates).^[7]

Safety and Handling

As with all chemicals, proper safety precautions should be observed when handling **Diammonium propylenebis(dithiocarbamate)**.

- **Personal Protective Equipment (PPE):** Wear appropriate PPE, including safety goggles, gloves, and a lab coat.^[8]
- **Ventilation:** Handle the compound in a well-ventilated area or a fume hood to avoid inhalation of any dust or vapors.^[8]

- Storage: Store in a cool, dry, and well-ventilated place, away from incompatible materials such as strong acids.[8]
- Disposal: Dispose of the compound and any contaminated materials in accordance with local, state, and federal regulations.

Conclusion

Diammonium propylenebis(dithiocarbamate) is a compound with a well-defined chemical structure and a mode of action that is characteristic of the dithiocarbamate class. While specific experimental data for this particular salt is limited, its relationship to the widely studied fungicide Propineb provides a solid foundation for exploring its potential in research and development. Its predicted water solubility and chelating properties make it a candidate for a range of applications, from enzyme inhibition studies to the synthesis of novel chemical entities. Further research into its specific physicochemical properties and biological activities is warranted to fully unlock its potential for the scientific community.

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